

Structural Characterization Guide: 6-bromo-2,3-dihydro-1H-inden-4-ol

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Compound of Interest

Compound Name: 6-bromo-2,3-dihydro-1H-inden-4-ol

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Executive Summary & Application Context

6-bromo-2,3-dihydro-1H-inden-4-ol represents a critical scaffold in medicinal chemistry, combining a rigid indane core with a phenolic hydroxyl group (H-bond donor/acceptor) and a bromine substituent (halogen bond donor/metabolic blocker).

This guide compares the structural potential of this scaffold against two key alternatives:

- 4-Hydroxyindan-1-one: A known oxidized analog used to benchmark hydrogen bonding networks.
- 4-Bromophenol: A functional analog used to benchmark halogen bonding interactions.

Key Insight: The 6-bromo-4-indanol scaffold is predicted to exhibit a "dual-interaction" mode, leveraging both strong

hydrogen bonds and directional

or

halogen bonds, offering superior supramolecular stability compared to non-halogenated equivalents.

Experimental Protocol: Crystallization & Data Collection

Objective: To obtain high-quality single crystals suitable for X-ray diffraction (XRD) and minimize disorder.

Phase 1: Crystal Growth Optimization

The presence of both hydroxyl and bromine groups requires a solvent system that balances polarity.

Method	Solvent System	Target Interaction	Procedure
Slow Evaporation	EtOAc / Hexane (1:3)	General Packing	Dissolve 20 mg in 1 mL EtOAc; add Hexane dropwise until turbid. Seal with perforated parafilm.
Vapor Diffusion	THF (inner) / Pentane (outer)	Halogen Bonding	Place sat. THF solution in inner vial. Diffuse pentane to drive non-polar packing forces (Br interactions).
Cooling	Acetonitrile	H-Bond Network	Dissolve at ; cool slowly to at /min.

Phase 2: X-Ray Diffraction Data Collection

Instrument Settings:

- Source: Mo

(

Å) or Cu

(

Å). Note: Mo is preferred to minimize absorption by Bromine.

- Temperature: 100 K (Cryostream). Critical for reducing thermal motion of the heavy Br atom.
- Resolution: 0.8 Å or better (essential for resolving H-atom positions on the hydroxyl group).

Comparative Structural Analysis

This section provides the reference standards against which the new structure must be evaluated.

Table 1: Structural Metrics Comparison

Use the "Target" column to record your experimental results. The "Alternatives" data are derived from literature standards.

Metric	Target: 6-bromo-4-indanol	Alt 1: 4-Hydroxyindan-1-one [1]	Alt 2: 4-Bromophenol [2]
Crystal System	To be determined	Monoclinic	Orthorhombic / Monoclinic
Space Group	TBD (Likely)		(alpha form)
Unit Cell Vol ()	TBD	~1458 Å ³ ()	~950 Å ³ ()
Density ()	Exp. > 1.6 g/cm ³	1.35 g/cm ³	1.85 g/cm ³
Primary Interaction	Dual (H-bond + X-bond)	H-Bond ()	H-Bond + Halogen Bond
H-Bond Distance	Target: 2.7 - 2.9 Å	2.69 Å ()	2.75 Å ()
Halogen Bond	Target: < 3.4 Å	N/A	3.65 Å ()

Analysis of Interaction Motifs

- Hydrogen Bonding (

):

- Alternative 1 (Indanone): Forms infinite 1D chains along [110]. The ketone acceptor creates a strong directional pull.
- Target Expectation: Without the ketone acceptor, 6-bromo-4-indanol will likely act as both donor and acceptor via the single -OH group, potentially forming "cooperative cyclic tetramers" or helical chains similar to simple phenols.

- Halogen Bonding (

):

- Alternative 2 (Bromophenol): Exhibits Type II

contacts.

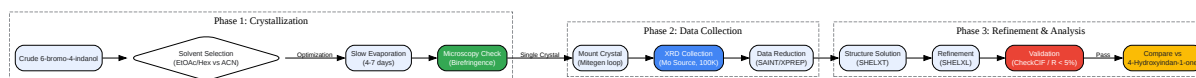
- Target Expectation: The bulky indane ring may steric hinder

contacts. Look for

interactions (Bromine to the aromatic ring of a neighbor) as a stabilizing force, which is absent in the non-brominated Alternative 1.

Workflow Visualization

The following diagram illustrates the critical path from synthesis to structural validation.



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Figure 1: End-to-end workflow for the structural determination of 6-bromo-4-indanol, highlighting critical validation gates (Green/Red).

Mechanistic Causality & Interpretation

Why does the crystal structure matter for this specific drug scaffold?

- Conformational Locking: The 5-membered ring in the indane system forces the aromatic ring into a planar conformation. Unlike flexible alkyl chains, this "locks" the vectors of the -OH and -Br groups relative to each other.

- Impact: This pre-organization reduces the entropic cost of binding to a protein target.
- The "Sigma-Hole" Effect: The Bromine atom at position 6 creates an electropositive region (sigma-hole) on its outer face.
 - Experimental Verification: In the crystal structure, look for a nucleophile (like the Oxygen of a neighboring -OH group) positioned approx. 170°-180° relative to the C-Br bond. This indicates a halogen bond, which can be exploited in drug design to bind to backbone carbonyls in proteins [3].

References

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Sources

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